

# An In-depth Technical Guide to the Chemical and Physical Properties of Thiobencarb

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiobencarb

Cat. No.: B1683131

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## Introduction

**Thiobencarb**, a member of the thiocarbamate class of herbicides, is a selective, pre-emergent, and early post-emergent herbicide. It is primarily utilized in agriculture to control annual grasses and some broadleaf weeds, particularly in rice cultivation. This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **Thiobencarb**, detailed experimental protocols for their determination based on internationally recognized guidelines, and a visualization of its mechanism of action.

## Chemical Identity and Properties

**Thiobencarb** is chemically known as S-[(4-chlorophenyl)methyl] N,N-diethylcarbamothioate.<sup>[1]</sup> Its identity is well-established with a specific CAS Registry Number.

Property	Value	Reference(s)
IUPAC Name	S-[(4-chlorophenyl)methyl] N,N-diethylcarbamothioate	[1][2][3]
CAS Number	28249-77-6	[1]
Molecular Formula	C12H16ClNOS	
Molecular Weight	257.78 g/mol	
Canonical SMILES	CCN(CC)C(=O)SCC1=CC=C(C=C1)Cl	
InChIKey	QHTQREMOGMZHJV- UHFFFAOYSA-N	

## Physicochemical Properties

The physical and chemical properties of **Thiobencarb** are crucial for understanding its environmental fate, behavior, and biological activity. These properties have been determined through various experimental and computational methods.

Property	Value	Temperature (°C)	Pressure	Reference(s)
Physical State	Pale yellow to brownish-yellow liquid	Ambient	Atmospheric	
Melting Point	3.3 °C	N/A	Atmospheric	
Boiling Point	126-129 °C	N/A	0.008 mmHg	
Water Solubility	28.0 mg/L	25	N/A	
30 mg/L	22	N/A		
Vapor Pressure	$2.2 \times 10^{-5}$ mmHg	25	N/A	
2.39 mPa	20	N/A		
Henry's Law Constant	$2.7 \times 10^{-7}$ atm·m <sup>3</sup> /mol	25	N/A	
$3.68 \times 10^{-2}$ Pa·m <sup>3</sup> /mol	25	N/A		
Log Kow (Octanol-Water Partition Coefficient)	3.40	N/A	N/A	
Density	1.145 - 1.180 g/cm <sup>3</sup>	20	N/A	
1.16 g/mL	N/A	N/A		

## Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Thiobencarb** follows standardized and validated methodologies to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are the internationally recognized standard for such determinations.

## Melting Point/Melting Range (OECD Guideline 102)

The melting point of **Thiobencarb** is determined using methods such as the capillary tube method, hot-stage apparatus, or differential scanning calorimetry (DSC).

General Procedure (Capillary Method):

- A small, powdered sample of **Thiobencarb** is packed into a capillary tube, which is sealed at one end.
- The capillary tube is placed in a heating apparatus (e.g., a melting point apparatus with a heated block or an oil bath).
- The temperature is raised at a slow, controlled rate.
- The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.

## Boiling Point (OECD Guideline 103)

The boiling point of **Thiobencarb** is determined at a reduced pressure due to its high boiling point at atmospheric pressure. Methods include ebulliometry, dynamic methods (e.g., using a Cottrell pump), and distillation methods.

General Procedure (Dynamic Method):

- The vapor pressure of the substance is measured at different temperatures.
- The boiling point at a specific pressure is the temperature at which the vapor pressure equals the applied pressure.
- The boiling point at standard atmospheric pressure can be extrapolated from the vapor pressure-temperature curve.

## Water Solubility (OECD Guideline 105)

The flask method is generally employed for substances with solubilities above  $10^{-2}$  g/L, making it suitable for **Thiobencarb**.

#### General Procedure (Flask Method):

- An excess amount of **Thiobencarb** is added to a flask containing purified water.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The solution is then centrifuged or filtered to remove undissolved substance.
- The concentration of **Thiobencarb** in the aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

## Vapor Pressure (OECD Guideline 104)

Given the low vapor pressure of **Thiobencarb**, methods such as the gas saturation method or effusion methods are appropriate.

#### General Procedure (Gas Saturation Method):

- A stream of an inert gas (e.g., nitrogen) is passed through or over the surface of a sample of **Thiobencarb** at a known, constant temperature and flow rate.
- The gas becomes saturated with the vapor of the substance.
- The amount of substance transported by the gas is determined by trapping the vapor and analyzing it.
- The vapor pressure is calculated from the amount of substance transported and the volume of gas passed.

## Henry's Law Constant

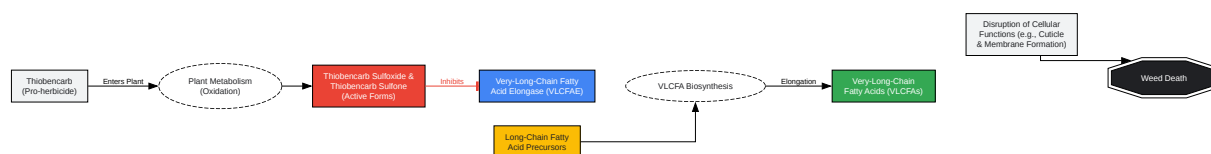
The Henry's Law constant for **Thiobencarb** can be estimated from its vapor pressure and water solubility. It can also be determined experimentally using methods such as the batch air stripping method.

Estimation Method: Henry's Law Constant (H) can be calculated using the following formula:  $H = P / S$  where:

- P is the vapor pressure of the substance.
- S is the water solubility of the substance.

## Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid Elongase

**Thiobencarb**'s herbicidal activity stems from its ability to inhibit the biosynthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants. **Thiobencarb** itself is a pro-herbicide and is metabolized in plants to its active forms, **thiobencarb** sulfoxide and **thiobencarb** sulfone. These active metabolites potentially inhibit the enzyme Very-Long-Chain Fatty Acid Elongase (VLCFAE). This inhibition disrupts the formation of essential lipids required for various cellular functions, including the formation of cuticular waxes and cell membranes, ultimately leading to the death of the weed.

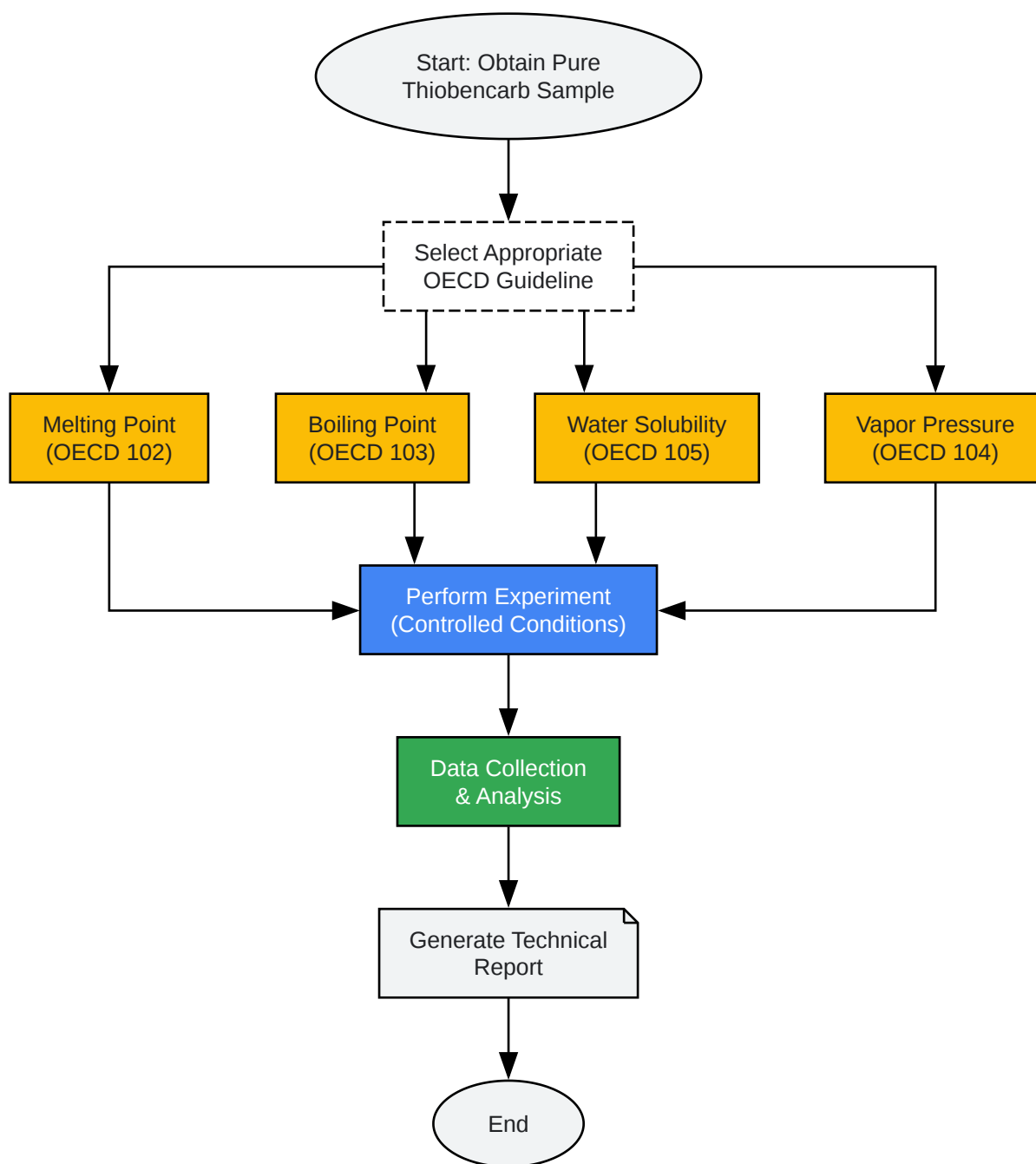


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Caption: Mechanism of action of **Thiobencarb**.

## Experimental Workflow for Determining Physicochemical Properties

The general workflow for the experimental determination of the key physicochemical properties of **Thiobencarb** involves a series of standardized steps to ensure data quality and regulatory compliance.



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Caption: General experimental workflow.

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## References

- 1. Action mechanism of a herbicide, thiobencarb [jstage.jst.go.jp]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 103 ... - OECD - Google 圖書 [books.google.com.hk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Thiobencarb]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683131#thiobencarb-chemical-and-physical-properties]

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